

# A Technical Guide to the Safety and Handling of Pyrene-PEG4-acid

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Compound of Interest		
Compound Name:	Pyrene-PEG4-acid	
Cat. No.:	B610356	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **Pyrene-PEG4-acid** is not readily available in public domains. This guide is compiled based on the known properties of its constituent components—pyrene, polyethylene glycol (PEG), and carboxylic acid—and general chemical safety principles. It is intended for informational purposes for researchers, scientists, and drug development professionals. A thorough risk assessment should be conducted by qualified personnel before handling this substance.

## Introduction

**Pyrene-PEG4-acid** is a fluorescent-labeled polyethylene glycol (PEG) linker.[1] It combines the hydrophobic polycyclic aromatic hydrocarbon, pyrene, with a hydrophilic PEG chain terminating in a carboxylic acid. This structure makes it useful for applications such as the functionalization of carbon nanotubes and graphene through  $\pi$ - $\pi$  stacking interactions.[1][2] The terminal carboxylic acid allows for further conjugation to various biomolecules.[2][3] Given its use in research and development, a comprehensive understanding of its safe handling is paramount.

## **Hazard Identification and Classification**

Due to the lack of a specific SDS for **Pyrene-PEG4-acid**, a conservative approach to hazard assessment is necessary, considering the properties of its components.

• Pyrene Moiety: Pyrene is classified as a polycyclic aromatic hydrocarbon (PAH).[4] Some PAHs are known carcinogens. Pyrene itself is listed as harmful if swallowed, causes skin and



serious eye irritation, and may cause respiratory irritation.[5] It is also very toxic to aquatic life with long-lasting effects.[5][6] Some sources indicate that pyrene may cause cancer.[5][7]

- Polyethylene Glycol (PEG) Moiety: Polyethylene glycol is generally considered to have low toxicity and is used in numerous pharmaceutical applications.[8][9][10] It is known for its biocompatibility and ability to reduce the immunogenicity of conjugated molecules.[9][11] However, the toxicity of PEG can be molecular weight-dependent, and high doses of PEG have been associated with cellular vacuolation in non-clinical studies.[8][12]
- Carboxylic Acid Moiety: Carboxylic acids can be corrosive or irritating to the skin and eyes.
   The overall hazard of the Pyrene-PEG4-acid molecule will be influenced by the presence of this functional group, though the long PEG chain may mitigate some of its reactivity.

Anticipated GHS Classification (Based on Components):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[5]
Carcinogenicity	1B or 2	H350/H351: May cause cancer[5][7]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[5]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[5][6]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[5][6]

# **Physical and Chemical Properties**

Quantitative data for **Pyrene-PEG4-acid** is limited. The following table summarizes available and inferred properties.



Property	Value	Source/Comment
CAS Number	1817735-34-4	[1][3]
Molecular Formula	C28H33NO7	[1]
Molecular Weight	495.6 g/mol	[1]
Appearance	Likely a solid (Yellow to Orange)	Based on pyrene and its derivatives[13]
Solubility	Soluble in DMSO, DMF, DCM	[1]
Storage Temperature	-20°C	[1]
Excitation Maximum (nm)	313, 326, 343	[1]
Emission Maximum (nm)	377, 397	[1]

# Handling and Storage Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat is mandatory.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[13] If a fume hood is not available, a respirator with a particulate filter may be necessary.

## **Safe Handling Procedures**

- Avoid creating dust.[13]
- Prevent contact with skin, eyes, and clothing.[14]
- Wash hands thoroughly after handling.[13]
- Take precautionary measures against static discharge.[13]



## **Storage Conditions**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- The recommended storage temperature is -20°C.[1]
- Protect from light, as pyrene and its derivatives can be light-sensitive.[15]
- Store away from incompatible materials such as strong oxidizing agents.[4]

#### **First-Aid Measures**

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash skin with soap and plenty of water.[16] Remove contaminated clothing. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air.[16] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting.[16] Rinse mouth with water. Get medical attention immediately.[4]

## **Accidental Release Measures**

- Personal Precautions: Evacuate personnel to a safe area.[4] Wear appropriate PPE as described in Section 4.1.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains, as pyrene is very toxic to aquatic life.[5]
- Methods for Cleaning Up: Carefully sweep up solid material and place it in a suitable container for disposal. Avoid generating dust. Clean the spill area with a suitable solvent and then wash with soap and water.

## **Disposal Considerations**



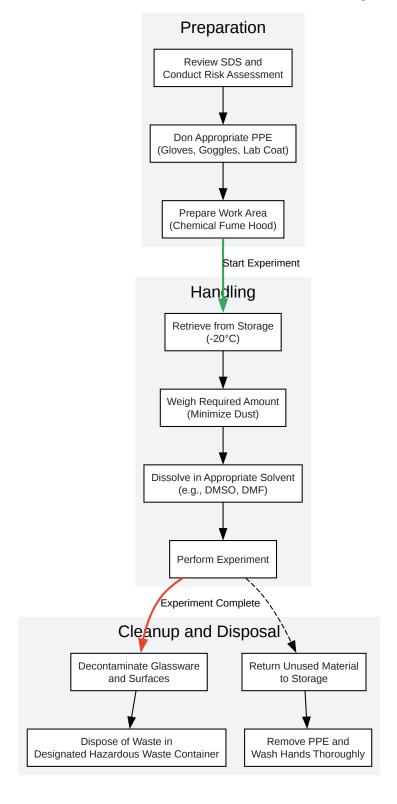
Dispose of waste material in accordance with local, state, and federal regulations. This material may be considered hazardous waste due to the toxicity of the pyrene moiety.

# **Experimental Protocols: General Handling Workflow**

The following diagram illustrates a general workflow for the safe handling of a chemical agent like **Pyrene-PEG4-acid** in a laboratory setting.



#### General Workflow for Safe Chemical Handling



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Caption: General Workflow for Safe Chemical Handling.



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